

# Application Notes and Protocols for N3PT

## Experimental Protocol in Cell Culture Studies

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### Compound of Interest

Compound Name: N3PT

Cat. No.: B15610536

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These application notes provide a detailed overview and experimental protocols for the Novel Nanoparticle-mediated Near-infrared Photothermal Therapy (**N3PT**) for in vitro cell culture studies. The **N3PT** protocol is designed for researchers, scientists, and drug development professionals investigating targeted cell ablation methodologies.

## Introduction to N3PT

The **N3PT** protocol leverages the photothermal properties of proprietary gold nanorods (N3P-NRs) that exhibit strong surface plasmon resonance in the near-infrared (NIR) spectrum. When irradiated with a NIR laser, these nanoparticles efficiently convert light energy into localized heat, inducing hyperthermia and subsequent apoptosis or necrosis in targeted cells. This technique offers high spatial and temporal control, making it a valuable tool for studying cellular responses to thermal stress and for the preclinical evaluation of photothermal therapies.

## Data Presentation

The following tables summarize typical quantitative data obtained during **N3PT** experiments.

Table 1: Physicochemical Properties of N3P-NRs

| Parameter                              | Value       |
|----------------------------------------|-------------|
| Core Diameter (nm)                     | 10 ± 2      |
| Length (nm)                            | 45 ± 5      |
| Aspect Ratio                           | 4.5         |
| Zeta Potential (mV)                    | -25.7 ± 3.1 |
| Peak Absorption (nm)                   | 808         |
| Photothermal Conversion Efficiency (%) | 42          |

Table 2: In Vitro Cytotoxicity of N3P-NRs (48h Incubation, HeLa Cells)

| N3P-NR Concentration (µg/mL) | Cell Viability (%) (Mean ± SD) |
|------------------------------|--------------------------------|
| 0 (Control)                  | 100 ± 0                        |
| 10                           | 98.2 ± 1.5                     |
| 25                           | 97.5 ± 2.1                     |
| 50                           | 95.8 ± 2.8                     |
| 100                          | 94.3 ± 3.4                     |

Table 3: N3PT-Mediated Cell Viability (HeLa Cells, 24h Post-Irradiation)

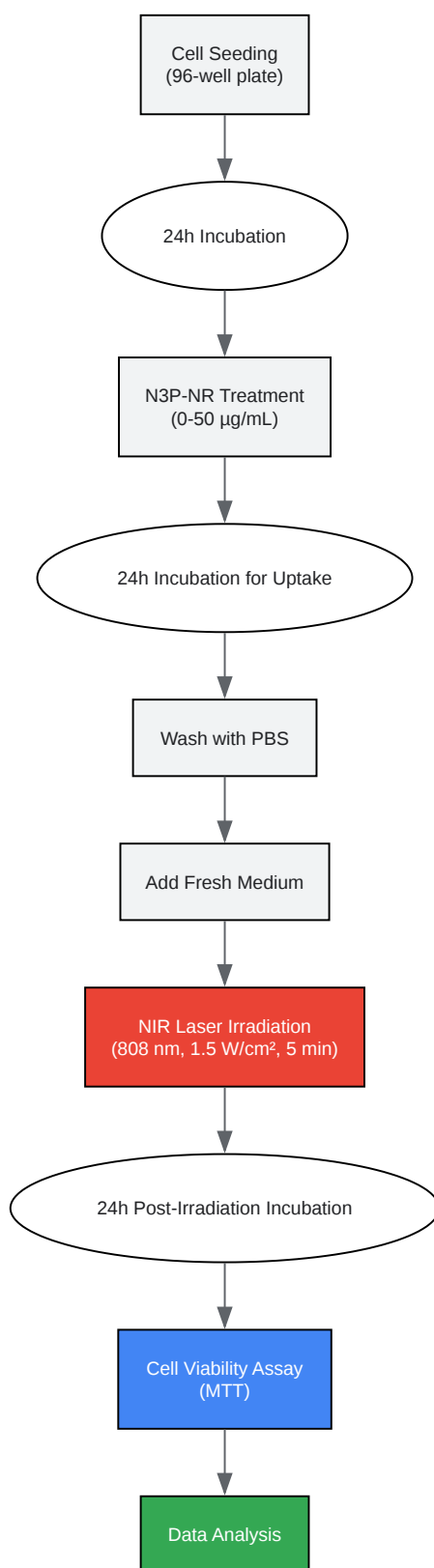
| N3P-NR Concentration (µg/mL) | NIR Laser (808 nm, 1.5 W/cm <sup>2</sup> ) | Cell Viability (%) (Mean ± SD) |
|------------------------------|--------------------------------------------|--------------------------------|
| 0                            | -                                          | 100 ± 0                        |
| 50                           | -                                          | 95.8 ± 2.8                     |
| 0                            | + (5 min)                                  | 99.1 ± 1.2                     |
| 10                           | + (5 min)                                  | 62.4 ± 4.5                     |
| 25                           | + (5 min)                                  | 35.7 ± 3.9                     |
| 50                           | + (5 min)                                  | 12.1 ± 2.7                     |

## Experimental Protocols

- Culture human cervical cancer cells (HeLa) in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin.
- Maintain the cells in a humidified incubator at 37°C with 5% CO<sub>2</sub>.
- For **N3PT** experiments, seed HeLa cells into 96-well plates at a density of 1 x 10<sup>4</sup> cells per well and allow them to adhere for 24 hours.
- Prepare a stock solution of N3P-NRs in sterile phosphate-buffered saline (PBS).
- Dilute the N3P-NR stock solution in complete cell culture medium to achieve the desired final concentrations (e.g., 10, 25, 50 µg/mL).
- Remove the existing medium from the 96-well plates and add 100 µL of the N3P-NR-containing medium to the respective wells.
- Incubate the cells with N3P-NRs for 24 hours to allow for nanoparticle uptake.
- Prior to irradiation, remove the N3P-NR-containing medium and wash the cells twice with PBS to remove extracellular nanoparticles.
- Add 100 µL of fresh, pre-warmed complete medium to each well.

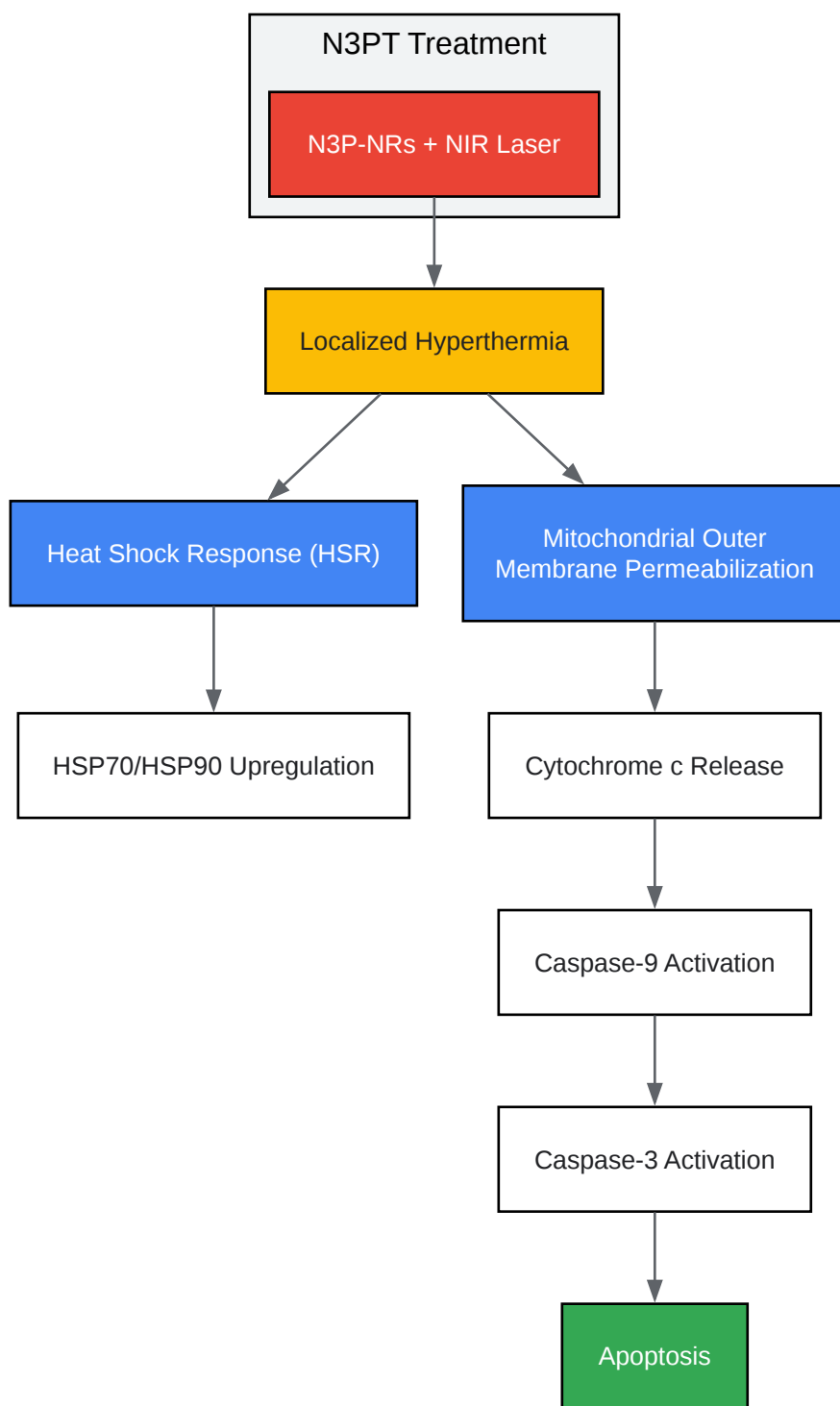
- Irradiate the designated wells with an 808 nm NIR laser at a power density of 1.5 W/cm<sup>2</sup> for 5 minutes.
- Control groups should include cells without N3P-NRs but with laser irradiation, and cells with N3P-NRs but without laser irradiation.
- Following a 24-hour post-irradiation incubation period, add 10 µL of MTT solution (5 mg/mL in PBS) to each well.
- Incubate the plate for 4 hours at 37°C.
- Remove the MTT-containing medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate cell viability as a percentage relative to the untreated control group.

## Visualizations



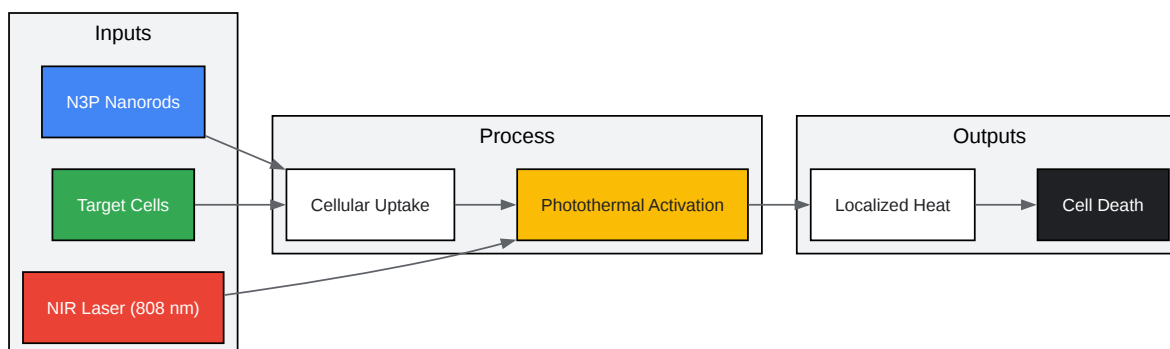
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Caption: Experimental workflow for the **N3PT** protocol.



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Caption: Proposed signaling pathway for **N3PT**-induced apoptosis.



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Caption: Logical relationship of components in the **N3PT** system.

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